

Personal protective equipment for handling Saxagliptin Hydrate

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Compound of Interest

Compound Name: Saxagliptin Hydrate

Cat. No.: B612269

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Essential Safety and Handling Guide for Saxagliptin Hydrate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Saxagliptin Hydrate**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Hazard Summary

Saxagliptin Hydrate is a potent pharmaceutical compound that requires careful handling. Key hazards include:

- May cause an allergic skin reaction.[1][2]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]
- Suspected of damaging fertility or the unborn child.[1][2]
- Causes damage to organs (endocrine system, immune system, skin) through prolonged or repeated exposure if swallowed.[1]
- Harmful if swallowed.[3]
- Very toxic to aquatic life with long-lasting effects.[3]

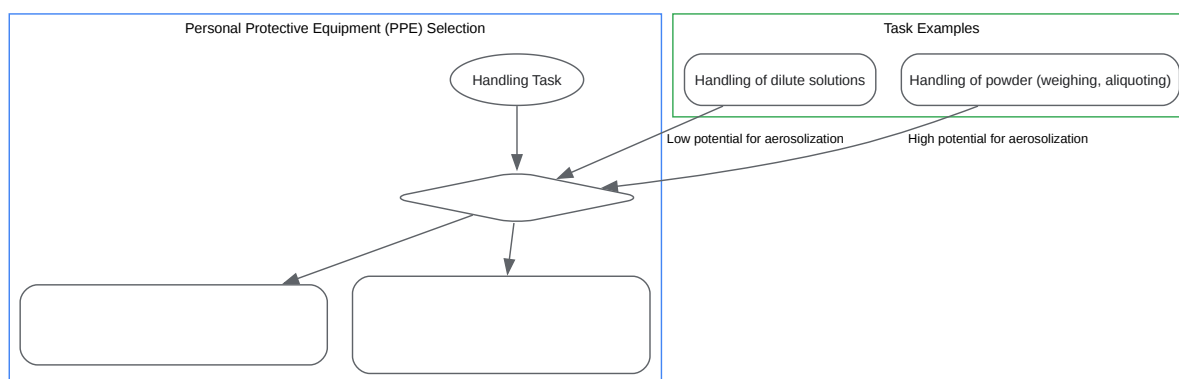
Quantitative Data Summary

While specific occupational exposure limits for **Saxagliptin Hydrate** have not been established, the following table summarizes its key identifiers and physical properties.^[3]

Property	Value
CAS Number	945667-22-1
Molecular Formula	$C_{18}H_{25}N_3O_2 \cdot H_2O$
Molecular Weight	333.43 g/mol
Appearance	White to beige powder
Solubility	DMSO: 2 mg/mL, clear
Storage Temperature	-20°C

Operational Plan for Safe Handling

A systematic approach to handling **Saxagliptin Hydrate** is essential to minimize exposure risk. The following workflow outlines the key steps from receipt to disposal.



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